

A Head-to-Head Comparison of Ilaprazole and Esomeprazole on Intragastric pH Control

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Compound of Interest

Compound Name: *Ilaprazole sodium hydrate*

Cat. No.: *B8050764*

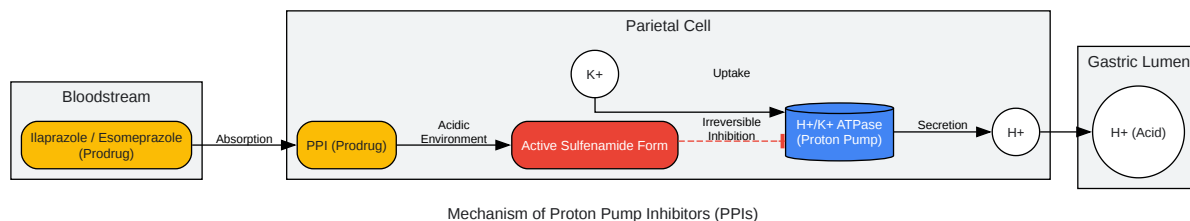
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A comparative analysis of the proton pump inhibitors (PPIs) Ilaprazole and Esomeprazole reveals significant differences in their pharmacodynamic effects on intrastric pH. Clinical studies demonstrate that while Esomeprazole may offer faster initial acid control, Ilaprazole provides more sustained and superior 24-hour acid suppression, particularly during evening and overnight hours.[1][2] This guide synthesizes key experimental data to provide a clear comparison for researchers and drug development professionals.

Mechanism of Action: Proton Pump Inhibition

Both Ilaprazole and Esomeprazole belong to the benzimidazole class of PPIs and share a core mechanism of action.[3] They are prodrugs that, upon oral administration, are absorbed and selectively accumulate in the acidic environment of the parietal cells within the stomach lining.[4][5] Here, they are converted to their active sulfenamide forms. This active metabolite then forms an irreversible covalent bond with cysteine residues on the H⁺/K⁺ ATPase enzyme, also known as the gastric proton pump.[4][5] This binding inactivates the pump, which is the final step in the pathway of gastric acid secretion, thereby effectively reducing the amount of acid released into the stomach.[4][5]

Ilaprazole is noted for its extended plasma elimination half-life compared to other PPIs, which contributes to its prolonged duration of action and more sustained acid suppression.[3][4]



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Caption: General mechanism of action for proton pump inhibitors.

Comparative Efficacy: Intragastric pH Data

Head-to-head studies provide quantitative data on the efficacy of Ilaprazole and Esomeprazole in controlling intragastric pH. A key randomized, open-label crossover study in healthy volunteers compared various doses of Ilaprazole (10, 20, and 40 mg) with Esomeprazole 40 mg.^[1]

After a single dose, Esomeprazole 40 mg showed superior pH control in the initial 0-4 hours.^[1] However, after both single and multiple doses (on day 5), Ilaprazole, particularly at 20 mg and 40 mg doses, demonstrated significantly better pH control over the full 24-hour period.^[1] This superior control was especially pronounced during the evening and overnight hours.^[1]

Table 1: Mean Percentage of Time with Intragastric pH > 4 (Day 5)

| Drug & Dosage | Overall 24-hour Period | Daytime (0-14h post-dose) | Night-time (14-24h post-dose) |
|--------------------|------------------------|---------------------------|-------------------------------|
| Ilaprazole 10 mg | 56.7% | 68.1% | 40.5% |
| Ilaprazole 20 mg | 66.8% | 76.5% | 52.8% |
| Ilaprazole 40 mg | 71.0% | 81.6% | 55.7% |
| Esomeprazole 40 mg | 57.7% | 74.3% | 33.6% |

Data sourced from a study in healthy volunteers.^[1]

Table 2: Mean 24-hour Intragastric pH (Day 5)

| Drug & Dosage | Mean pH |
|--------------------|---------|
| Ilaprazole 10 mg | 4.8 |
| Ilaprazole 20 mg | 5.4 |
| Ilaprazole 40 mg | 5.6 |
| Esomeprazole 40 mg | 4.9 |

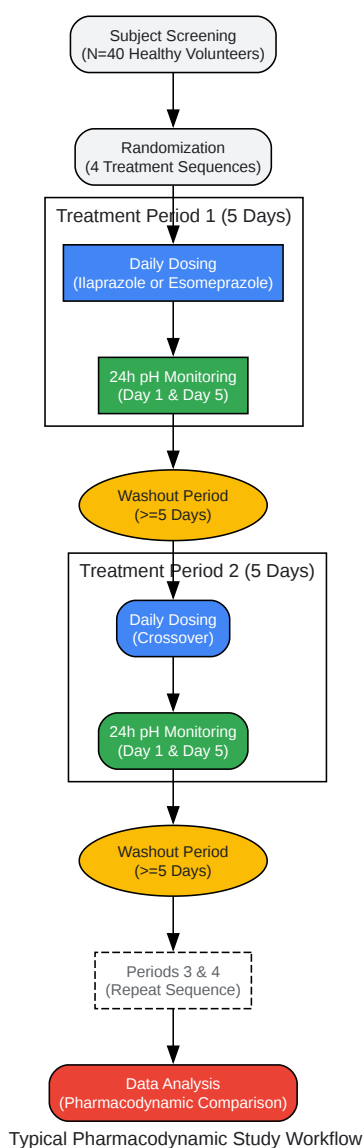
Data sourced from a study in healthy volunteers.[\[1\]](#)

Experimental Protocols

The data presented is primarily based on a randomized, open-label, single-center, four-period crossover study.[\[1\]](#) Understanding the methodology is crucial for interpreting the results.

Study Design:

- Participants: 40 healthy volunteers.[\[1\]](#)
- Design: Randomized, open-label, 4-period crossover study.[\[1\]](#)
- Treatments: Ilaprazole (10, 20, or 40 mg) or Esomeprazole (40 mg) administered once daily for 5 days.[\[1\]](#)
- Washout Period: A washout interval of at least 5 days between each treatment period.[\[1\]](#)
- Primary Endpoint Measurement: Continuous 24-hour intragastric pH monitoring.[\[6\]](#)[\[7\]](#) This was performed at scheduled timepoints after dosing on Day 1 and Day 5.[\[1\]](#)
- pH Monitoring Technique: Intragastric pH was measured using a microelectrode positioned approximately 10 cm below the lower esophageal sphincter.[\[8\]](#) Subjects remained at the study center and received standardized meals to ensure consistency.[\[8\]](#)

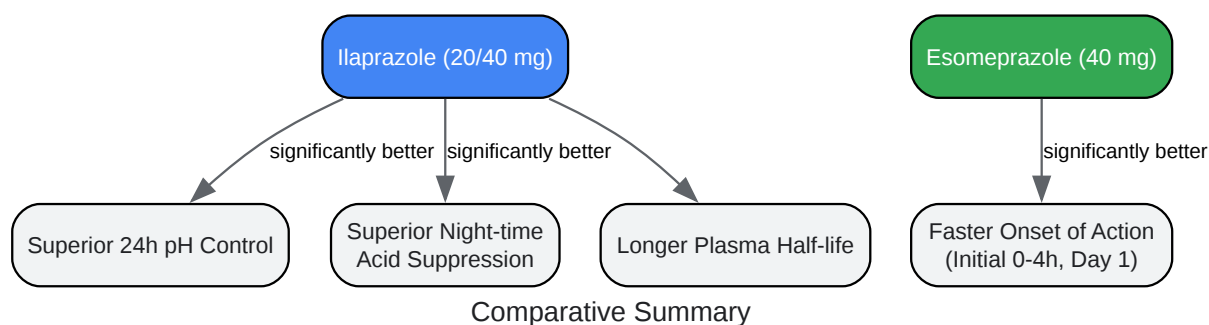


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Caption: Workflow of a crossover clinical trial for pH comparison.

Summary of Findings

The comparative data indicates a clear differentiation in the pharmacodynamic profiles of Ilaprazole and Esomeprazole.



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